

# Essential Safety and Operational Guide for Handling H-Gly-Gly-Gly-OH

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## Compound of Interest

Compound Name: H-Gly-Gly-Gly-OH

Cat. No.: B1329560

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **H-Gly-Gly-Gly-OH** (Triglycine). The following procedures ensure safe handling, storage, and disposal of this compound.

### Chemical Profile:

- Chemical Name: **H-Gly-Gly-Gly-OH**
- Synonyms: Triglycine
- CAS Number: 556-33-2[1]
- Molecular Formula:  $C_6H_{11}N_3O_4$ [1]
- Molecular Weight: 189.17 g/mol [1]

Hazard Assessment: **H-Gly-Gly-Gly-OH** is not classified as a hazardous substance.[2]

However, as with any laboratory chemical, it should be handled with care to minimize exposure. Potential hazards may include slight irritation to the skin, eyes, and mucous membranes upon contact with dust.[2][3]

## Personal Protective Equipment (PPE)

Standard laboratory PPE is required to prevent direct contact and inhalation of **H-Gly-Gly-Gly-OH** powder.

PPE Component	Specification	Rationale
Eye Protection	Safety glasses with side shields or goggles. <a href="#">[2]</a> <a href="#">[3]</a>	Protects eyes from dust particles.
Hand Protection	Chemical-resistant gloves (e.g., nitrile).	Prevents skin contact.
Body Protection	Laboratory coat or long-sleeved clothing. <a href="#">[2]</a> <a href="#">[4]</a>	Protects skin from accidental spills.
Respiratory Protection	Generally not required under normal use with adequate ventilation. A dust mask may be used if dust is generated. <a href="#">[3]</a> <a href="#">[4]</a>	Minimizes inhalation of airborne particles.

## Operational Plan: Step-by-Step Handling and Storage

### Receiving and Storage:

- Upon receipt, inspect the container for any damage.
- Store the container in a cool, dry, and well-ventilated area, protected from light.[\[1\]](#)[\[4\]](#) Room temperature storage is generally acceptable.[\[1\]](#)
- Keep the container tightly closed when not in use.[\[4\]](#)

### Handling and Use:

- Handle **H-Gly-Gly-Gly-OH** in a well-ventilated area to avoid the formation of dust.[\[3\]](#)[\[4\]](#)
- Wear the recommended PPE as detailed in the table above.
- Avoid direct contact with skin, eyes, and clothing.[\[3\]](#)
- Do not eat, drink, or smoke in the handling area.[\[3\]](#)

- Wash hands thoroughly after handling.[3]

#### In Case of Accidental Exposure:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Get medical attention if irritation persists.[4]
- Skin Contact: Wash off immediately with plenty of water.[4]
- Inhalation: Move to fresh air. If symptoms occur, seek medical attention.[4]
- Ingestion: Clean mouth with water and drink plenty of water afterwards.[4]

## Disposal Plan

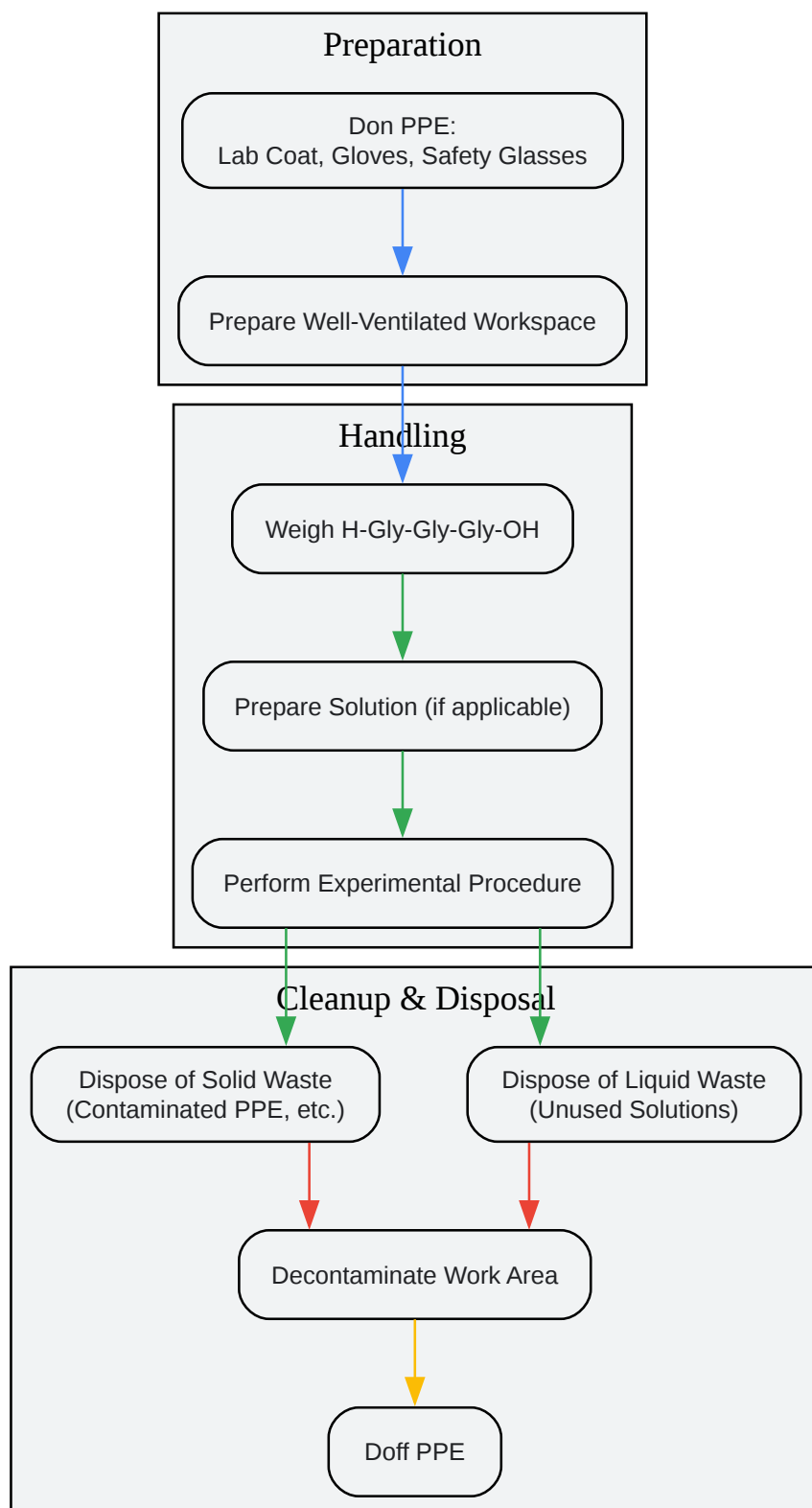
#### Waste Segregation and Collection:

- Solid Waste: Unused **H-Gly-Gly-Gly-OH** and contaminated materials (e.g., weighing paper, gloves, pipette tips) should be collected in a designated and clearly labeled chemical waste container.[5]
- Liquid Waste: Solutions containing **H-Gly-Gly-Gly-OH** should be collected in a labeled container for aqueous chemical waste.
- Do not mix with other waste streams unless permitted by your institution's environmental health and safety (EHS) guidelines.[5]

#### Disposal Procedure:

- All waste must be disposed of in accordance with applicable federal, state, and local regulations.[2]
- Contact your institution's EHS office to arrange for the pickup and disposal of the chemical waste.[5]
- Do not dispose of **H-Gly-Gly-Gly-OH** down the drain.[3]

## Workflow for Safe Handling of H-Gly-Gly-Gly-OH



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Caption: Workflow for the safe handling of **H-Gly-Gly-Gly-OH**.

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